

A Researcher's Guide to Procuring and Utilizing H-D-Met-OMe.HCl

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Compound of Interest

Compound Name: H-D-Met-OMe.HCl

Cat. No.: B555541

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For researchers, scientists, and professionals in drug development, the selection and proper handling of chemical reagents are paramount to the success and reproducibility of their work. This in-depth technical guide provides comprehensive information on the procurement and laboratory use of **H-D-Met-OMe.HCl** (D-Methionine methyl ester hydrochloride), a key building block in synthetic chemistry.

Sourcing and Procurement of H-D-Met-OMe.HCl

The acquisition of high-purity **H-D-Met-OMe.HCl** is the first critical step for its use in laboratory settings. A variety of chemical suppliers offer this compound, each with specific grades and purity levels. Researchers should carefully consider these factors to ensure the quality and consistency of their experimental results.

For research and development purposes, it is imperative to source from reputable suppliers who provide comprehensive analytical documentation, such as a Certificate of Analysis (CoA) and a Safety Data Sheet (SDS).

Key Supplier Information

A summary of prominent suppliers for **H-D-Met-OMe.HCl** is provided below, with a focus on data relevant to a research audience.

Supplier	Catalog Number (Example)	Purity Specification	Available Quantities	Technical Documentation
MedchemExpress	HY-W014917	≥ 95.0% (by NMR)[1]	10 g and larger	Certificate of Analysis, SDS[1]
Santa Cruz Biotechnology	sc-269935	Not specified	Inquire	SDS, Certificate of Analysis[2]
Aapptec	AHM206	Lot-specific	5 g, 25 g, and bulk[3]	MSDS, SDS, Certificate of Analysis[3]
Thermo Fisher Scientific	A14958	98%	100 g[4]	Certificate of Analysis, SDS
Kilo Biotechnology	Inquire	1 kg to 25 kg[5]	Inquire	

Note: Purity and availability are subject to change and may vary by lot. Researchers should always consult the supplier's most recent documentation.

Experimental Protocols

H-D-Met-OMe.HCl is primarily utilized as a synthetic intermediate, most notably in the field of peptide synthesis.[1] As the methyl ester of D-methionine, it serves as a protected form of the amino acid, ready for coupling reactions.

General Protocol for Peptide Coupling using H-D-Met-OMe.HCl

This protocol outlines a general procedure for the coupling of an N-protected amino acid to **H-D-Met-OMe.HCl** in a solution-phase peptide synthesis.

Materials:

- **H-D-Met-OMe.HCl**

- N-protected amino acid (e.g., Boc-L-Ala-OH)
- Coupling agent (e.g., HATU, HBTU)
- Base (e.g., Diisopropylethylamine - DIPEA)
- Anhydrous solvent (e.g., Dimethylformamide - DMF)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Nitrogen or Argon line for inert atmosphere

Procedure:

- **Dissolution:** In a clean, dry round-bottom flask under an inert atmosphere, dissolve the N-protected amino acid and the coupling agent in anhydrous DMF.
- **Activation:** Stir the solution at room temperature for 10-15 minutes to allow for the activation of the carboxylic acid group of the N-protected amino acid.
- **Addition of **H-D-Met-OMe.HCl**:** Add **H-D-Met-OMe.HCl** to the reaction mixture.
- **Neutralization:** Add the base (e.g., DIPEA) to the reaction mixture to neutralize the hydrochloride salt of **H-D-Met-OMe.HCl** and to facilitate the coupling reaction.
- **Reaction:** Allow the reaction to proceed at room temperature with continuous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Once the reaction is complete, the crude product is typically purified using standard laboratory techniques such as extraction and column chromatography.

Safety, Handling, and Storage

Proper handling and storage of **H-D-Met-OMe.HCl** are crucial for laboratory safety and to maintain the integrity of the compound.

Safety Precautions:

- Always handle **H-D-Met-OMe.HCl** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and direct contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) provided by the supplier for detailed hazard information and emergency procedures.

Handling:

- Use clean, dry spatulas and glassware to handle the compound.
- Avoid creating dust when weighing or transferring the solid.

Storage:

- Store **H-D-Met-OMe.HCl** in a tightly sealed container in a cool, dry place.
- Recommended storage temperature is typically -20°C for long-term stability.^[1]
- Protect from moisture and light.

Visualizing Workflows and Logical Relationships

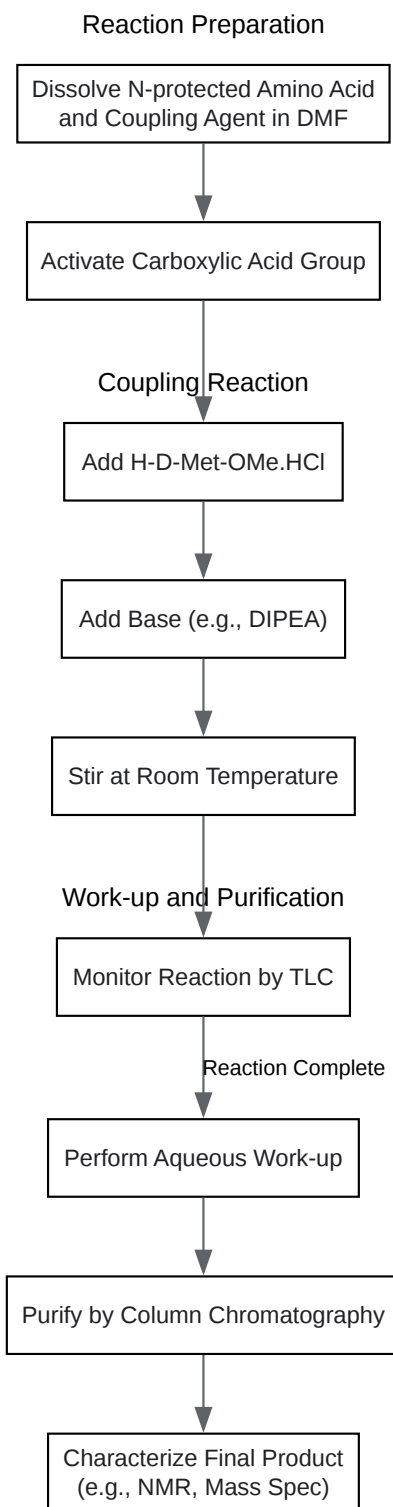
To aid in the practical application of this information, the following diagrams, created using the DOT language, illustrate key processes.



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Caption: Supplier selection workflow for **H-D-Met-OMe.HCl**.

General Workflow for Peptide Synthesis using H-D-Met-OMe.HCl



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Caption: General workflow for peptide synthesis.

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